

Technical Support Center: 13-Oxyingenol-13-dodecanoate in DMSO

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Compound of Interest

Compound Name: 13-Oxyingenol-13-dodecanoate

Cat. No.: B1530786

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **13-Oxyingenol-13-dodecanoate** when using Dimethyl Sulfoxide (DMSO) as a solvent.

Solubility Data

While specific quantitative solubility data for **13-Oxyingenol-13-dodecanoate** in DMSO is not readily available in public literature, the following table provides solubility information for structurally similar diterpene esters, which can serve as a valuable reference.

Compound Name	Molecular Weight	Solvent	Reported Solubility / Concentration
Ingenol Mebutate (Ingenol-3-angelate)	430.53 g/mol	DMSO	≥ 100 mg/mL (≥ 232.27 mM)[1]
Ingenol-3-angelate	430.5 g/mol	DMSO	~ 5 mg/mL[2]
Phorbol 12-myristate 13-acetate (PMA)	616.8 g/mol	DMSO	25 mg/mL[3]; Stock solutions typically 20 mM[4][5]

Frequently Asked Questions (FAQs)

Q1: I am having trouble dissolving **13-Oxyingenol-13-dodecanoate** in DMSO. What are the common causes?

A1: Several factors can contribute to poor solubility:

- **Compound Purity:** Impurities in the compound can significantly affect its solubility characteristics.
- **DMSO Quality:** The purity and water content of your DMSO are critical. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can decrease the solubility of hydrophobic compounds. Always use anhydrous, high-purity DMSO.
- **Temperature:** The dissolution of some compounds is temperature-dependent. Gentle warming can often aid in solubilization.
- **Concentration:** You may be attempting to prepare a solution that exceeds the solubility limit of **13-Oxyingenol-13-dodecanoate** in DMSO.

Q2: My **13-Oxyingenol-13-dodecanoate** precipitated out of the DMSO stock solution after storage. What should I do?

A2: Precipitation upon storage, particularly after freeze-thaw cycles, is a common issue. To redissolve the compound, you can try gently warming the solution and vortexing or sonicating it. To prevent this, it is recommended to prepare fresh solutions or, if storage is necessary, to aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.

Q3: What is the best way to store my **13-Oxyingenol-13-dodecanoate** stock solution in DMSO?

A3: For optimal stability, it is recommended to store stock solutions at -20°C or -80°C in tightly sealed vials to prevent moisture absorption. As mentioned, creating single-use aliquots is a best practice to maintain the integrity of the compound.

Q4: Can I use heat to dissolve my compound in DMSO?

A4: Gentle warming (e.g., in a 37°C water bath) can be an effective method to aid dissolution. However, excessive heat should be avoided as it may lead to the degradation of the compound.

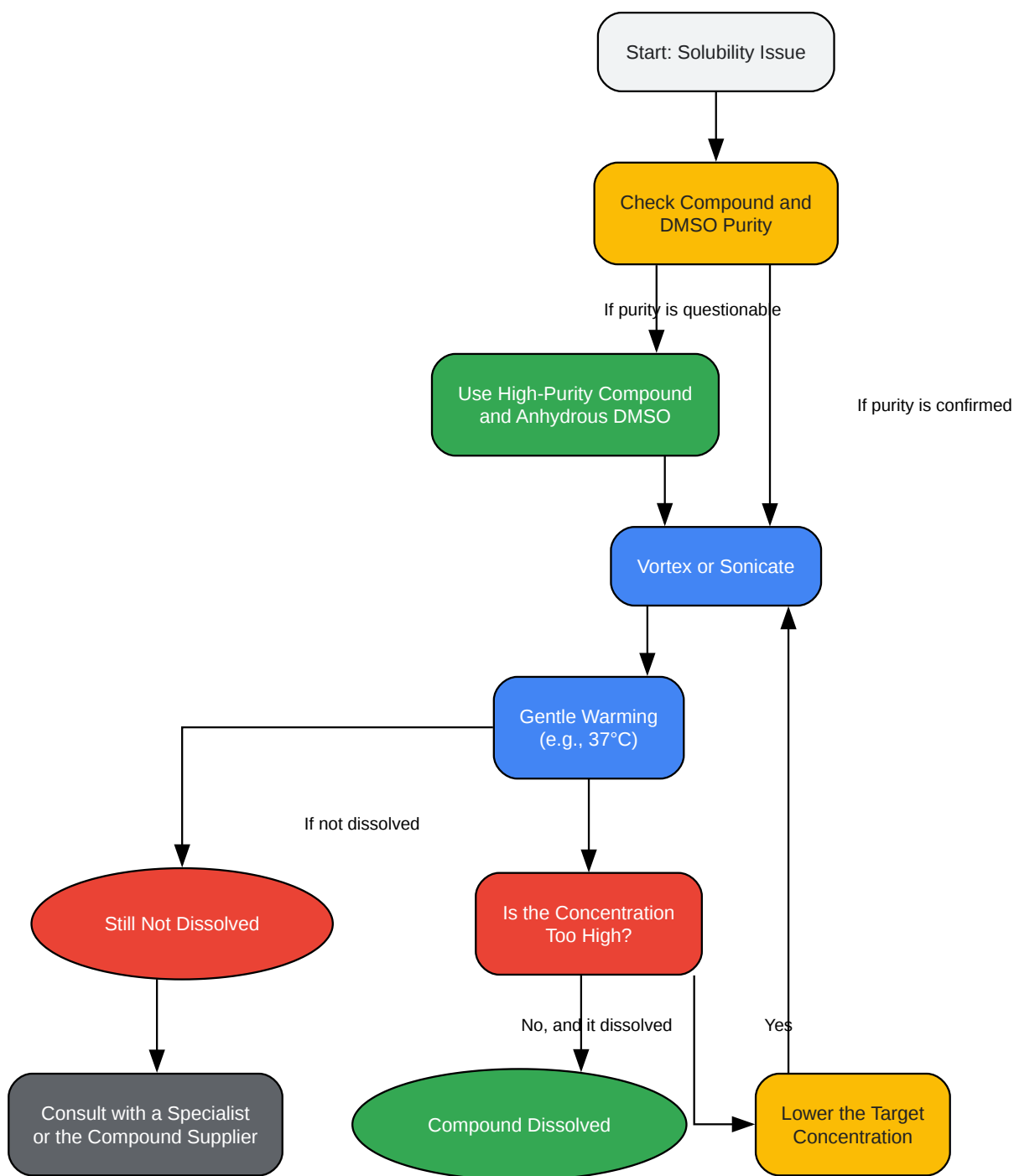
Q5: The compound dissolves in DMSO, but precipitates when I add it to my aqueous cell culture media. How can I solve this?

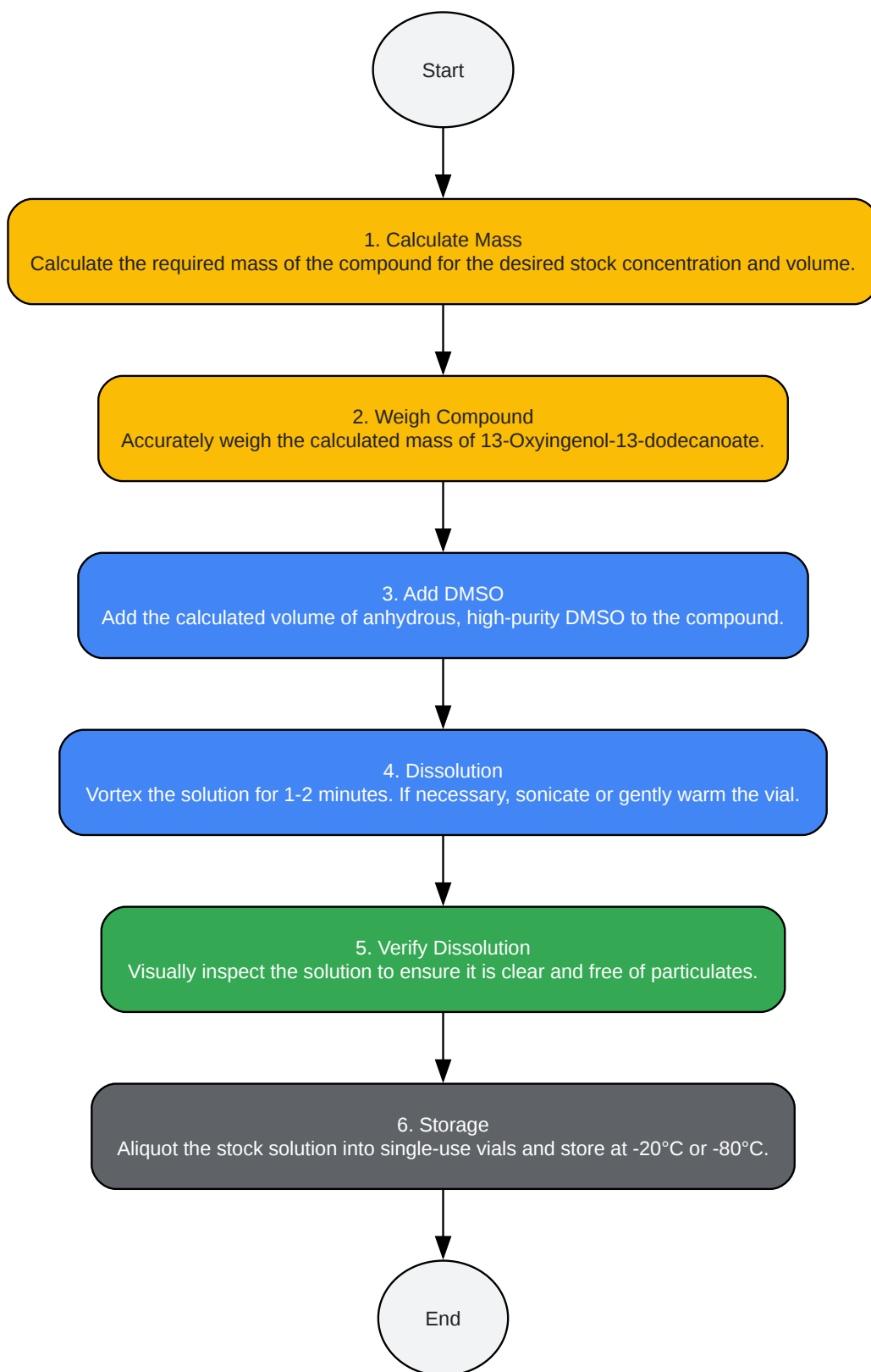
A5: This is a common problem with lipophilic compounds. Here are a few strategies:

- Lower the final concentration: The final concentration of the compound in your aqueous medium may be above its aqueous solubility limit.
- Optimize the final DMSO concentration: While DMSO is used to dissolve the compound, its final concentration in the cell culture medium should be kept low (typically below 0.5%, and ideally below 0.1%) as it can be toxic to cells.
- Serial dilutions: Instead of adding the highly concentrated DMSO stock directly to the aqueous medium, perform serial dilutions in the medium.
- Use of a surfactant or carrier: In some cases, a non-toxic surfactant or a carrier molecule can help to maintain the solubility of the compound in the aqueous environment.

Troubleshooting Guide

If you encounter issues with the solubility of **13-Oxyingenol-13-dodecanoate** in DMSO, follow this troubleshooting workflow.





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